

Comprehensive Technical Guide: Voriconazole N-Oxide Hydrochloride

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Compound of Interest

Compound Name: Voriconazole N-oxide
(hydrochloride)

Cat. No.: B10861173

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Executive Summary

Voriconazole N-oxide hydrochloride (UK-121,265 HCl) is the hydrochloride salt form of the primary circulating metabolite of the triazole antifungal agent, Voriconazole. While Voriconazole itself exhibits non-linear pharmacokinetics due to saturation of its metabolic pathways, the N-oxide metabolite serves as a critical biomarker for cytochrome P450 (CYP) activity—specifically CYP2C19 and CYP3A4.

This guide provides a definitive physicochemical and biological profile of Voriconazole N-oxide hydrochloride, designed for researchers in bioanalysis, toxicology, and medicinal chemistry. It moves beyond basic identification to cover metabolic mechanisms, synthesis pathways, and validated analytical protocols.

Part 1: Physicochemical Characterization

Identity and Molecular Data

The distinction between the free base and the hydrochloride salt is critical for quantitative analysis and stoichiometry in solution preparation.

Parameter	Voriconazole N-Oxide (Free Base)	Voriconazole N-Oxide Hydrochloride
CAS Number	618109-05-0	N/A (Salt form of 618109-05-0)
Molecular Formula	C ₁₆ H ₁₄ F ₃ N ₅ O ₂	C ₁₆ H ₁₅ ClF ₃ N ₅ O ₂ (C ₁₆ H ₁₄ F ₃ N ₅ O ₂ [1][2] · HCl)
Molecular Weight	365.31 g/mol	401.77 g/mol
Appearance	White to off-white solid	White crystalline solid
Solubility	DMSO, Methanol, Chloroform (slightly)	DMSO (>100 mg/mL), Water (variable)
IUPAC Name	1-(2,4-Difluorophenyl)-2-(1H- 1,2,4-triazol-1-yl)-3-(5-fluoro-4- pyrimidinyl)-2-butanol N-oxide	Same as free base, hydrochloride salt

Structural Analysis

The N-oxidation occurs at the fluoropyrimidine ring, specifically at the nitrogen at the 1-position relative to the ethyl linkage. This structural modification renders the metabolite pharmacologically inactive against fungi but introduces significant phototoxic properties.

- Chiral Centers: The molecule retains the (2R, 3S) configuration of the parent Voriconazole.
- Key Functional Groups:
 - Triazole Ring: Remains intact (crucial for heme iron binding in fungi, though inactive in the N-oxide).
 - Fluoropyrimidine N-Oxide: The site of metabolic oxidation.
 - Difluorophenyl Group: Lipophilic moiety.

Part 2: Metabolic Pathway & Pharmacokinetics

Mechanism of Formation

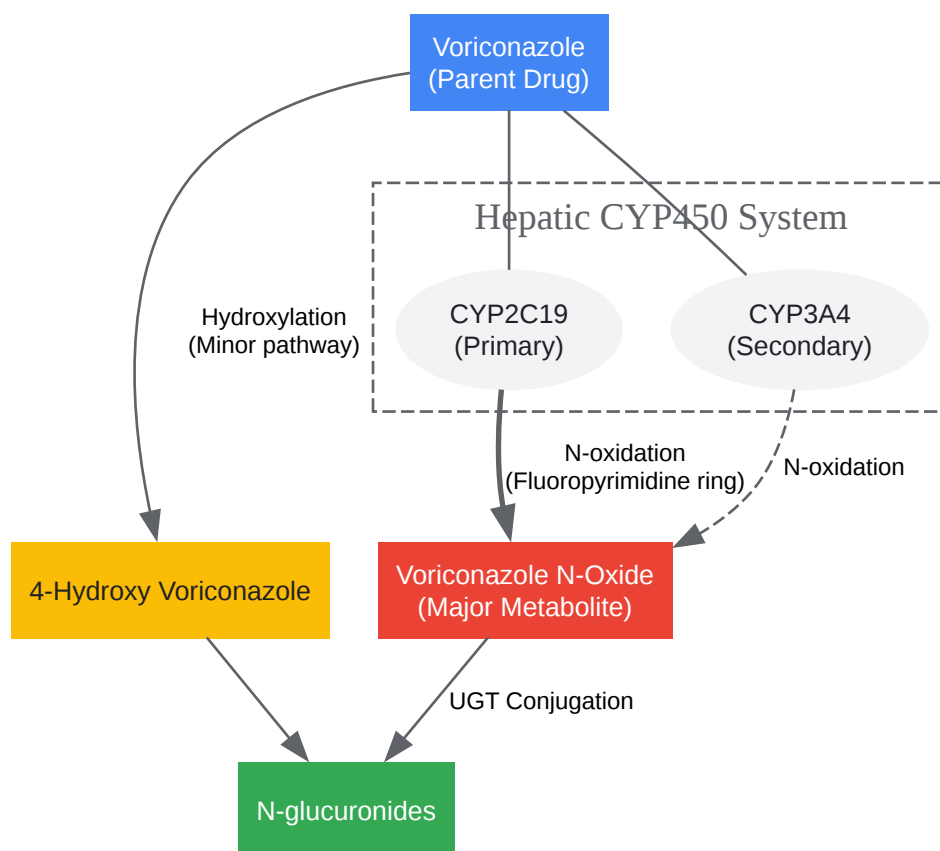
Voriconazole undergoes extensive hepatic metabolism. The N-oxidation pathway is the predominant route, accounting for approximately 72% of the circulating metabolites. This process is catalytically mediated by specific CYP450 isoenzymes.

- Primary Driver: CYP2C19 (High affinity, saturable).
- Secondary Driver: CYP3A4 (Lower affinity, high capacity).
- Minor Contributor: CYP2C9.

Clinical Significance: The saturation of CYP2C19 at therapeutic doses leads to the characteristic non-linear pharmacokinetics of Voriconazole. Genetic polymorphisms in CYP2C19 (Poor Metabolizers vs. Rapid Metabolizers) significantly alter the ratio of Voriconazole to Voriconazole N-oxide.

Visualization: Metabolic Cascade

The following diagram illustrates the biotransformation of Voriconazole, highlighting the N-oxide formation and subsequent downstream pathways.



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Figure 1: Metabolic pathway of Voriconazole showing the dominant role of CYP2C19 in N-oxide formation.

Part 3: Analytical Profiling & Quality Control

Reference Standard Preparation

For quantitative analysis (e.g., therapeutic drug monitoring or impurity profiling), the hydrochloride salt is often preferred due to enhanced stability compared to the hygroscopic free base.

Stock Solution Protocol:

- Weighing: Accurately weigh 4.02 mg of Voriconazole N-oxide HCl (equivalent to ~3.65 mg free base).
- Solvent: Dissolve in 1.0 mL of DMSO or Methanol (LC-MS grade).
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles to prevent degradation (N-oxides can deoxygenate under thermal stress).

LC-MS/MS Method Parameters

The following parameters are validated for the detection of Voriconazole N-oxide in biological matrices (plasma/serum).

Parameter	Setting / Value
Column	C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Ionization	ESI Positive Mode
Precursor Ion (m/z)	366.1 [M+H] ⁺
Product Ion (m/z)	224.1 (Quantifier), 281.1 (Qualifier)
Retention Time	~0.8 - 1.2 min (elutes before Voriconazole)

Part 4: Experimental Protocols

Chemical Synthesis (Representative)

While often purchased as a standard, the N-oxide can be synthesized for research purposes via direct oxidation.

Reagents:

- Voriconazole (Parent)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- m-Chloroperoxybenzoic acid (mCPBA) or Hydrogen Peroxide (H₂O₂)
- Dichloromethane (DCM)

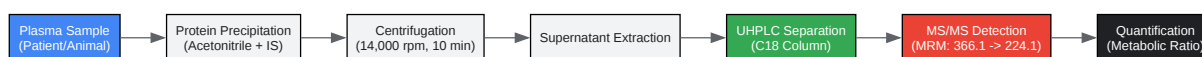
Workflow:

- Dissolution: Dissolve Voriconazole (1 eq) in DCM at 0°C.
- Oxidation: Add mCPBA (1.1 eq) slowly to the solution.
- Reaction: Stir at room temperature for 2-4 hours. Monitor via TLC or HPLC for the disappearance of the parent peak.
- Quenching: Wash with saturated NaHCO₃ to remove benzoic acid byproducts.

- Purification: Isolate the N-oxide via column chromatography (Silica gel; gradient MeOH/DCM).
- Salt Formation: Dissolve the purified free base in diethyl ether/ethanol and treat with 1M HCl in ether to precipitate the Voriconazole N-oxide Hydrochloride.

Analytical Workflow Diagram

The following Graphviz diagram outlines the standard operating procedure for isolating and quantifying this metabolite from plasma samples.



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Figure 2: Bioanalytical workflow for the extraction and quantification of Voriconazole N-oxide.

References

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